

# 3,4-Dimethyl-1-pentanol molecular weight and formula

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## Compound of Interest

Compound Name: 3,4-Dimethyl-1-pentanol

Cat. No.: B1606748

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## Technical Data Sheet: 3,4-Dimethyl-1-pentanol

### Introduction

This document provides core physicochemical data for **3,4-Dimethyl-1-pentanol**, a branched-chain alcohol. The information presented herein is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This guide focuses on the fundamental molecular properties, specifically its chemical formula and molecular weight, derived from established chemical databases.

## Molecular Identity and Properties

**3,4-Dimethyl-1-pentanol** is an organic compound classified as a primary alcohol. Its structure consists of a five-carbon pentanol backbone with two methyl group substituents at positions 3 and 4.

The molecular formula for **3,4-Dimethyl-1-pentanol** is  $C_7H_{16}O$ .<sup>[1][2][3][4][5]</sup> This formula indicates that each molecule of the compound contains:

- 7 Carbon (C) atoms
- 16 Hydrogen (H) atoms
- 1 Oxygen (O) atom

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. Based on its chemical formula, the molecular weight is calculated as follows:

- Carbon (C): 7 atoms  $\times$  12.011 u = 84.077 u
- Hydrogen (H): 16 atoms  $\times$  1.008 u = 16.128 u
- Oxygen (O): 1 atom  $\times$  15.999 u = 15.999 u

Total Molecular Weight: 84.077 + 16.128 + 15.999 = 116.204 u

This value is consistent with data available in chemical databases, which report the molecular weight as approximately 116.20 g/mol .[\[1\]](#)[\[4\]](#)[\[6\]](#)

## Data Summary

For ease of reference, the key quantitative data for **3,4-Dimethyl-1-pentanol** are summarized in the table below.

Property	Value	Source Citation
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molar Mass	116.20 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Exact Mass	116.120115130 Da	<a href="#">[1]</a> <a href="#">[4]</a>
IUPAC Name	3,4-dimethylpentan-1-ol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Registry Number	6570-87-2	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>

## Experimental Protocols & Methodologies

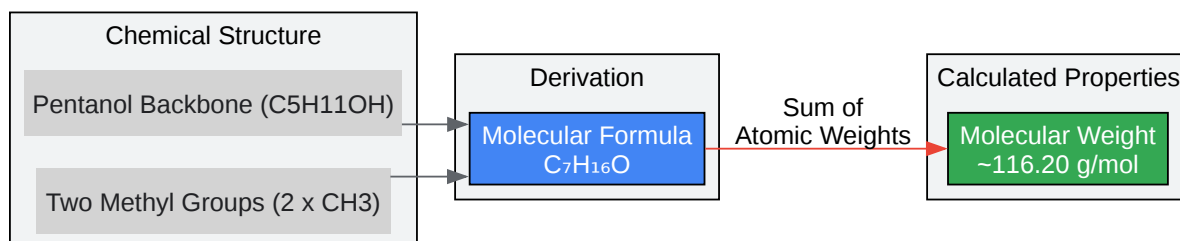
Methodology for Molecular Weight Determination:

The molecular weight presented is a calculated value based on the compound's molecular formula, derived from its known chemical structure. The calculation employs the standard atomic weights of the constituent elements (Carbon, Hydrogen, and Oxygen) as established by the International Union of Pure and Applied Chemistry (IUPAC).

- **Structural Elucidation:** The structure of **3,4-Dimethyl-1-pentanol** is determined using standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).
- **Formula Derivation:** From the confirmed structure, the molecular formula ( $C_7H_{16}O$ ) is established by counting the number of atoms of each element.
- **Calculation:** The molecular weight is computed by summing the atomic weights of all atoms in the formula. The exact mass is calculated using the mass of the most abundant isotopes of the elements, which is a standard practice in mass spectrometry.[1][4]

## Logical Relationships

While a complex signaling pathway is not applicable to a single small molecule, the logical relationship between its structural components and its fundamental properties can be visualized.



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Caption: Derivation of molecular weight from chemical structure.

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## References

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